

Technical Support Center: Optimizing Laser Heating for Na₂He Formation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Helium;sodium

Cat. No.: B14735519

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the high-pressure synthesis of Disodium Helide (Na₂He) using laser-heated diamond anvil cells (LH-DAC).

Frequently Asked Questions (FAQs)

Q1: What is Na₂He and why are high pressures required for its synthesis?

A1: Disodium Helide (Na₂He) is a stable compound of sodium and helium.^{[1][2][3]} Helium, typically the most inert element, can form stable compounds under extreme conditions.^{[1][3]} High pressure (>113 GPa) is necessary to alter the chemical properties of the elements, forcing them into a lower enthalpy state as the compound Na₂He rather than a mixture of elemental Na and He.^{[1][4]} Na₂He is an electride, a type of ionic compound where localized electrons serve as the anions, a state that is stabilized under strong compression.^{[1][3][5]}

Q2: What are the established pressure and temperature conditions for Na₂He synthesis?

A2: The synthesis of Na₂He has been experimentally verified. The process involves compressing sodium and helium in a diamond anvil cell to pressures exceeding 113 GPa.^{[1][2]} In reported experiments, the material was synthesized by compressing the elements to 130 GPa and laser heating them to approximately 1500 K (1230 °C).^[2]

Q3: Can Na₂He be recovered to ambient conditions after synthesis?

A3: No, Na_2He is not quenchable to ambient conditions. While it is dynamically stable above 100 GPa, it becomes dynamically unstable at and below 50 GPa and will decompose.^{[1][6]} Therefore, all characterization must be performed in-situ at high pressure.

Q4: What is the primary role of the laser heating in the synthesis process?

A4: While pressure is the primary driver for the thermodynamic stability of Na_2He , laser heating provides the activation energy to overcome any kinetic barriers to the reaction $2\text{Na} + \text{He} \rightarrow \text{Na}_2\text{He}$. It ensures the atoms have sufficient mobility to arrange into the stable crystal structure. Theoretical calculations suggest that temperature has a relatively small effect on the compound's thermodynamic stability once formed.^{[1][6]}

Q5: What are the main experimental challenges in a laser-heated DAC experiment for Na_2He ?

A5: The primary challenges include:

- Achieving and accurately measuring ultra-high pressures (>100 GPa).
- Controlling and preventing large temperature fluctuations during laser heating.^[7]
- Minimizing the significant thermal gradients across the microscopic sample.^{[8][9]}
- Preventing chemical reactions between the highly reactive sodium sample and the gasket, pressure medium, or diamond anvils.^[9]
- Containing the sample, especially as sodium melts before the reaction temperature is reached.

Quantitative Data Summary

For successful synthesis, precise control over experimental parameters is crucial. The following tables summarize key parameters based on the successful synthesis of Na_2He and typical configurations for similar high-pressure experiments.

Table 1: Reported Synthesis Parameters for Na_2He

Parameter	Value	Reference
Pressure Stability Range	> 113 GPa	[1][2][3]
Synthesis Pressure	130 GPa	[2]
Synthesis Temperature	~1500 K	[2]
Starting Materials	Thin plates of Sodium (Na)	[1]

| Pressure Medium | Helium (He) |[1][2] |

Table 2: Typical Laser & DAC Configuration Parameters

Parameter	Typical Value / Type	Purpose / Comment
Laser Type	CW YAG or Fiber Laser (e.g., Nd:YAG)	Provides stable, continuous heating.
Laser Wavelength	~1 μm (Near-IR)	Well-absorbed by metals like sodium.
Laser Power	5 - 100 W	Power is adjusted to achieve target temperature.
Laser Spot Size	10 - 30 μm	Should be smaller than the sample to avoid heating the gasket.
Heating Configuration	Double-Sided	Minimizes axial temperature gradients.[8][9]
Temperature Measurement	Spectroradiometry (Pyrometry)	Non-contact method to measure thermal emission from the sample.
Gasket Material	Rhenium (Re)	Provides strength and chemical inertness at high pressures.

| Pressure Calibrant | Ruby fluorescence or Diamond Raman edge | Standard methods for pressure measurement in a DAC. |

Experimental Protocol: Synthesis of Na₂He

This protocol outlines the key steps for the synthesis of Na₂He in a laser-heated diamond anvil cell.

1. Diamond Anvil Cell (DAC) Preparation:

- Select diamond anvils with a culet size appropriate for pressures >130 GPa (e.g., $\leq 100\text{ }\mu\text{m}$).
- Prepare a Rhenium (Re) gasket by pre-indenting it to a thickness of $\sim 20\text{ }\mu\text{m}$.
- Drill a sample chamber in the center of the indentation, typically 30-40 μm in diameter, using a laser drilling system or a micro-drilling tool.

2. Sample Loading:

- All loading of sodium must be performed in an inert atmosphere (e.g., a glove box) to prevent oxidation.
- Cut a thin plate of sodium (3-5 μm thick, $\sim 30 \times 30\text{ }\mu\text{m}^2$) and place it in the center of the gasket hole.^[1]
- Place a few small ruby spheres near the edge of the sample for pressure measurement.
- Seal the DAC and immediately connect it to a gas loading system for helium.
- Load the DAC with high-purity Helium, which will serve as both a reactant and the pressure transmitting medium.

3. Pressurization:

- Incrementally increase the force on the DAC to raise the pressure.
- Measure the pressure at regular intervals using the ruby fluorescence method.
- Continue increasing the pressure until the target synthesis pressure of 130 GPa is reached and stable.

4. Laser Heating:

- Align the DAC in the double-sided laser heating system. Ensure the laser beams are focused on the center of the sodium sample.
- Slowly and simultaneously increase the power of the lasers on both sides.

- Monitor the sample visually for any changes and measure the temperature continuously using spectroradiometry.
- Increase the laser power until the sample temperature reaches and stabilizes at ~1500 K.
- Maintain this temperature for several minutes to ensure the reaction goes to completion.

5. In-situ Characterization:

- After the heating phase, quench the sample by turning off the lasers. The temperature will drop almost instantaneously.
- Maintain the sample at high pressure (e.g., 130 GPa).
- Perform in-situ X-ray Diffraction (XRD) or Raman spectroscopy to confirm the formation of the Na₂He crystal structure. The expected structure is cubic fluorite-type (space group Fm-3m).^[2]

6. Decompression:

- Slowly decrease the pressure in the DAC.
- Note that Na₂He will decompose below 100 GPa and is expected to be dynamically unstable below 50 GPa.^{[1][6]}

Troubleshooting Guide

Issue 1: Unstable Temperature Reading or Large Fluctuations

- Possible Cause A: Fluctuations in laser power.
 - Solution: Ensure the laser power supply is stable. Monitor the laser output independently if possible. Use a laser system with feedback control for power stabilization.
- Possible Cause B: Change in sample surface properties.
 - Solution: As sodium melts and reacts, its reflectivity and emissivity can change, affecting laser coupling and pyrometric readings.^[7] Ramp up the laser power slowly to allow the sample to transform more gradually. A flatter laser beam profile (as opposed to Gaussian) can sometimes provide more uniform heating.
- Possible Cause C: Sample movement or instability.

- Solution: Ensure the sample is well-centered and the pressure is hydrostatic. If the sample moves out of the laser hot-spot, the temperature will drop.

Issue 2: Sample Disappears or Reacts with the Gasket

- Possible Cause A: Laser spot size is too large.
 - Solution: Ensure the laser beam is tightly focused on the sample and is significantly smaller than the sample chamber. Hitting the rhenium gasket can cause it to heat and react with the sodium.
- Possible Cause B: Chemical reaction with gasket material.
 - Solution: Rhenium is generally inert, but at very high temperatures, reactivity can increase. Use high-purity gasket material. Consider using a thermal insulation layer (e.g., NaCl, MgO) if compatible with the experiment, though this is complex with a gas pressure medium.^[9]


Issue 3: No Reaction Observed After Heating

- Possible Cause A: Insufficient pressure.
 - Solution: Na_2He is thermodynamically unstable below 113 GPa.^[1] Verify your pressure measurement carefully. Ruby fluorescence can be affected by high temperatures, so measure pressure before and after heating.
- Possible Cause B: Insufficient temperature or heating duration.
 - Solution: Verify your temperature calibration. Increase the laser power to ensure the target temperature of 1500 K is reached. Increase the heating duration to allow the reaction kinetics to proceed.
- Possible Cause C: Oxidation of sodium sample.
 - Solution: Any oxygen contamination during loading can lead to the formation of sodium oxides. Na_2HeO is also a predicted stable compound.^{[1][3]} Ensure the strictest inert atmosphere conditions during sample preparation and loading.

Issue 4: Diamond Anvil Failure


- Possible Cause A: Excessive pressure gradient or non-hydrostatic conditions.
 - Solution: Helium is an excellent hydrostatic medium, but at these extreme pressures, gradients can still occur. Increase pressure slowly and ensure the DAC is properly aligned.
- Possible Cause B: Carbon diffusion or reaction at high temperature.
 - Solution: Laser heating can damage the diamond anvils if the sample absorbs the laser energy very efficiently and creates a large thermal gradient at the diamond-sample interface.^[9] Avoid overheating and ensure the heating is as uniform as possible.

Visualizations




[Click to download full resolution via product page](#)

Caption: Experimental workflow for the high-pressure synthesis of Na₂He.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting laser heating temperature instability.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. arxiv.org [arxiv.org]
- 2. Disodium helide - Wikipedia [en.wikipedia.org]
- 3. A stable compound of helium and sodium at high pressure | Carnegie Science [carnegiescience.edu]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]

- 6. osti.gov [osti.gov]
- 7. researchgate.net [researchgate.net]
- 8. Strategies for in situ laser heating in the diamond anvil cell at an X-ray diffraction beamline - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Laser Heating for Na₂He Formation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14735519#optimizing-laser-heating-parameters-for-na-he-formation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com